

# Physical and chemical characteristics of 4-N-Butylanisole-d4

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## Compound of Interest

Compound Name: 4-N-Butylanisole-2,3,5,6-d4

Cat. No.: B15141237

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## An In-depth Technical Guide to 4-n-Butylanisole-d4

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **4-n-Butylanisole-2,3,5,6-d4**, a deuterated analog of 4-n-butylanisole. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who utilize isotopically labeled compounds.

## Chemical Identity and Physical Properties

4-n-Butylanisole-d4 is a stable, isotopically labeled compound where four hydrogen atoms on the phenyl ring have been replaced by deuterium atoms. This labeling is particularly useful in metabolic studies, as a tracer, or as an internal standard in mass spectrometry-based quantitative analysis, offering a distinct mass shift from its unlabeled counterpart.

Table 1: Physical and Chemical Properties of **4-n-Butylanisole-2,3,5,6-d4**

Property	Value	Citation
Chemical Name	4-n-Butylanisole-2,3,5,6-d4	[1][2]
Synonyms	1-Butyl-4-methoxybenzene-d4, 1-(4-Methoxyphenyl)butane-d4	[2]
CAS Number	1219804-78-0	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> D <sub>4</sub> O	[1][3]
Alternate Formula	CH <sub>3</sub> CH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> C <sub>6</sub> D <sub>4</sub> OCH <sub>3</sub>	[2]
Molecular Weight	168.27 g/mol	[1][2][3]
Isotopic Enrichment	≥98 atom % D	[2]
Appearance	Not specified, likely a liquid at room temperature.	
Storage Conditions	Store at room temperature.	[2]
Stability	Stable under recommended storage conditions. Re-analysis for chemical purity is recommended after three years.	[2]
Shipping	Non-hazardous for transport.	[2]

## Structural Information

The structural identity of 4-n-Butylanisole-d4 is defined by its unique arrangement of atoms and isotopic labels.

Table 2: Structural Identifiers for **4-n-Butylanisole-2,3,5,6-d4**

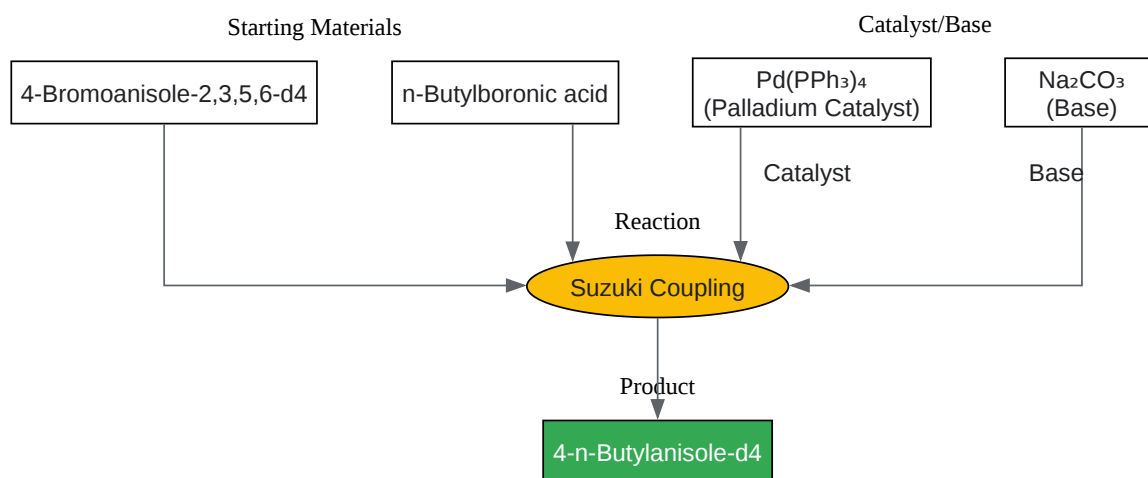
Identifier	Value	Citation
SMILES	<chem>CCCCC1=C([2H])C([2H])=C(C([2H])=C1[2H])OC</chem>	[3]
InChI Key (unlabeled)	MCUPBIBNSTXCPQ-UHFFFAOYSA-N	

## Experimental Protocols & Methodologies

While specific experimental protocols for the synthesis and analysis of 4-n-Butylanisole-d4 are not extensively published, methodologies can be inferred from standard organic chemistry practices and analysis of related compounds.

## Proposed Synthesis Pathway

A plausible synthetic route for **4-n-Butylanisole-2,3,5,6-d4** could involve a Suzuki coupling reaction. This common cross-coupling method is well-suited for creating carbon-carbon bonds. The proposed workflow starts with a deuterated aryl halide and couples it with an alkylborane.



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Caption: Proposed Suzuki coupling synthesis for 4-n-Butylanisole-d4.

Methodology:

- Preparation: 4-Bromoanisole-2,3,5,6-d4 is dissolved in a suitable solvent such as toluene.
- Reagents: n-Butylboronic acid, an aqueous solution of sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), and a palladium catalyst like Tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ ) are added to the reaction mixture.
- Reaction: The mixture is heated under an inert atmosphere (e.g., nitrogen or argon) to the reflux temperature of the solvent and stirred for several hours until the reaction is complete, as monitored by TLC or GC-MS.
- Workup and Purification: The reaction mixture is cooled, and the organic layer is separated, washed with water and brine, and then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure, and the crude product is purified by column chromatography to yield pure 4-n-Butylanisole-d4.

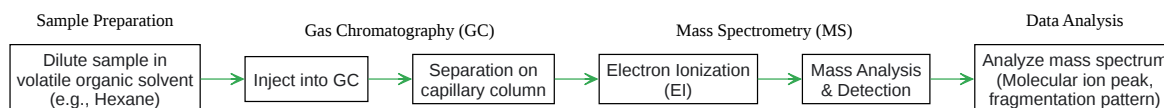
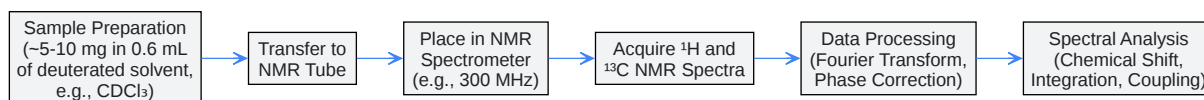
## Analytical Characterization

The identity, purity, and isotopic enrichment of 4-n-Butylanisole-d4 are typically confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

### 3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the structural integrity of the molecule and the position of the deuterium labels.

Experimental Workflow for NMR Analysis



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## References

- 1. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 2. [cdnisotopes.com](https://cdnisotopes.com) [cdnisotopes.com]
- 3. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
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